

A Comparative Guide to the Weather Resistance of Coatings Containing Pigment Yellow 16

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 16*

Cat. No.: *B1584600*

[Get Quote](#)

This guide provides a detailed comparison of the weather resistance properties of coatings formulated with **Pigment Yellow 16** against various alternative yellow pigments. The information is intended for researchers, scientists, and professionals in the coatings and materials development fields. The performance of a pigment is critical to the longevity and durability of a coating, particularly for exterior applications where it is subjected to environmental stressors such as sunlight, heat, and moisture.

Introduction to Pigment Yellow 16

Pigment Yellow 16 (PY16) is an organic diarylide yellow pigment.[1][2] Diarylide pigments are a significant class of azo pigments used extensively in printing inks, plastics, and coatings.[2][3] PY16 is known for its high coloring power and is utilized in applications such as industrial coatings and various types of printing inks.[4] However, its performance in exterior coatings, where weather resistance is paramount, requires careful evaluation against other available pigment technologies. Key factors determining a pigment's weather resistance include its lightfastness, heat stability, chemical resistance, and migration resistance.

Comparative Performance Data

The following tables summarize the weather resistance properties of **Pigment Yellow 16** in comparison to a range of alternative organic and inorganic yellow pigments. Performance can be influenced by factors such as pigment concentration, particle size, the binder system, and the presence of additives like UV stabilizers.[5][6]

Table 1: Lightfastness and Heat Stability of Selected Yellow Pigments

Pigment C.I. Name	Chemical Class	Lightfastness (Blue Wool Scale, 1-8)	Heat Stability (°C)
Pigment Yellow 16	Diarylide Azo	5 - 7[4]	~160°C; up to 240°C for short periods[4]
Pigment Yellow 3	Monoazo	6 - 7[7]	~140°C[7]
Pigment Yellow 74	Monoazo	6 - 7	~180°C
Pigment Yellow 83	Diarylide Azo	6 - 7	~200°C
Pigment Yellow 154	Benzimidazolone	7 - 8[8][9]	~290°C
Pigment Yellow 184	Bismuth Vanadate	8[9]	>300°C
Pigment Yellow 216	Tin-Zinc-Titanate	8[10]	>300°C[10]
Colortherm® Yellow 20	Iron Oxide	8[11]	>300°C[11]
Cadmium Yellow 35	Cadmium Sulfide	8[8]	High, varies with formulation

Note: Lightfastness is rated on the Blue Wool Scale, where 1 is very poor and 8 is excellent. Heat stability values can vary based on the specific polymer system and exposure time.

Table 2: Chemical and Migration Resistance of Selected Yellow Pigments

Pigment C.I. Name	Chemical Class	Acid Resistance (1-5 Scale)	Alkali Resistance (1-5 Scale)	Solvent & Migration Resistance
Pigment Yellow 16	Diarylide Azo	5 (Dilute)[4]	5 (Strong)[4]	Fair; can migrate in PVC[4]
Pigment Yellow 3	Monoazo	5[7]	5[7]	Poor to Fair
Pigment Yellow 74	Monoazo	5	4	Fair
Pigment Yellow 83	Diarylide Azo	5	5	Good; better than monoazo yellows[3][12]
Pigment Yellow 154	Benzimidazolone	5[9]	5[9]	Excellent
Pigment Yellow 184	Bismuth Vanadate	4	5	Excellent
Pigment Yellow 216	Tin-Zinc-Titanate	Excellent[10]	Excellent[10]	Excellent
Colortherm® Yellow 20	Iron Oxide	Excellent	Excellent	Excellent
Cadmium Yellow 35	Cadmium Sulfide	Poor	Excellent	Excellent

Note: Chemical resistance is rated on a scale of 1 to 5, where 1 is poor and 5 is excellent.

Experimental Protocols

Objective assessment of weather resistance relies on standardized testing protocols. Below are methodologies for key experiments.

1. Lightfastness and Weathering Testing

- Objective: To assess the coating's resistance to color change and degradation upon exposure to light and weather.
- Methodology:
 - Accelerated Weathering (ASTM G154, ASTM G155): Coating samples are placed in an accelerated weathering tester (e.g., QUV or Xenon Arc). The QUV tester simulates sunlight (UVA or UVB lamps) and moisture (condensation cycles).[13] A Xenon Arc tester provides a closer spectral match to natural sunlight.[5] Exposure cycles are run for a specified duration (e.g., 2000 hours).
 - Natural Weathering (ASTM G7): Samples are exposed to natural weather conditions at a specific location, such as South Florida, which provides high-intensity sunlight and humidity.[14]
- Evaluation: Color change (ΔE) is measured periodically using a spectrophotometer. Gloss retention is measured with a gloss meter. The Blue Wool Scale (ISO 105-B02) is used as a reference, where a set of blue wool textiles with known fading resistance are exposed alongside the samples.[5] The lightfastness rating corresponds to the blue wool sample that fades to a similar degree.

2. Heat Stability Testing

- Objective: To determine the temperature at which the pigment begins to show color change in a specific resin system.
- Methodology: The pigment is dispersed into a polymer (e.g., polyethylene, polyamide).[11] The colored polymer is then subjected to a series of increasing temperatures in an oven or injection molding machine for a fixed duration (e.g., 5-10 minutes) at each step.[4]
- Evaluation: The color of the sample at each temperature is compared to an unheated control. The heat stability is defined as the highest temperature at which no significant color change (typically $\Delta E < 3$) occurs.

3. Chemical Resistance Testing

- Objective: To evaluate the coating's resistance to acids and alkalis.

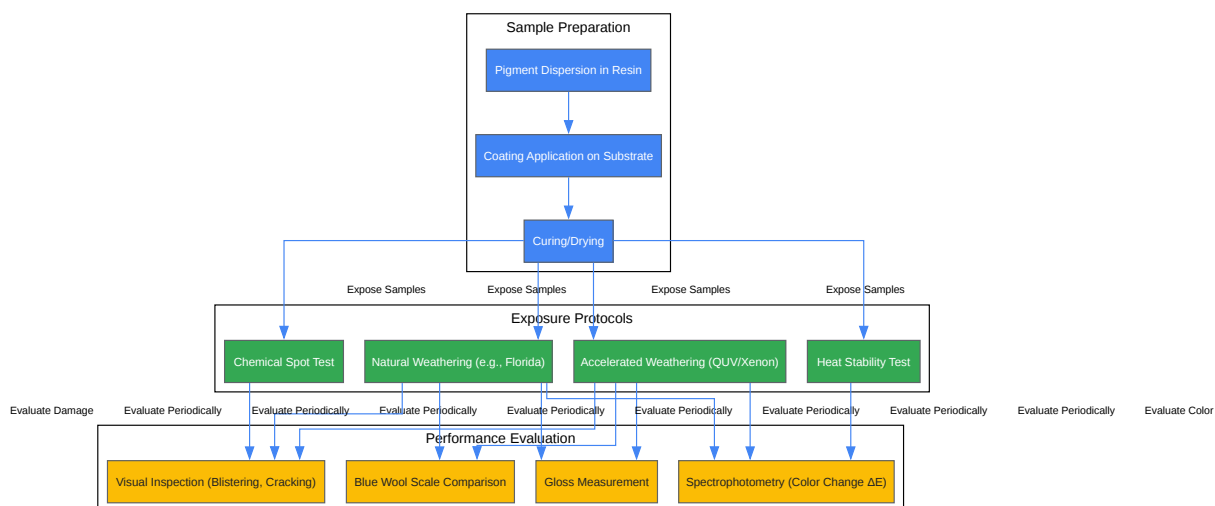
- Methodology (ASTM D1308): A spot test is performed by placing a drop of the chemical agent (e.g., 5% hydrochloric acid, 5% sodium hydroxide) onto the surface of the cured coating. The spot is covered for a specified period (e.g., 24 hours).
- Evaluation: After the exposure period, the reagent is removed, and the coating is inspected for any changes in color, blistering, or softening. The results are rated on a scale (e.g., 1-5) based on the severity of the effect.

4. Sulfur Dioxide Resistance (Kesternich Test)

- Objective: To simulate the effect of acid rain and industrial pollutants.[\[10\]](#)
- Methodology (ISO 3231 / ASTM G87): Coated panels are exposed to a warm, humid atmosphere containing a specified concentration of sulfur dioxide (SO₂). This creates a corrosive acidic environment.
- Evaluation: The samples are evaluated for blistering, corrosion, and color change.[\[13\]](#)

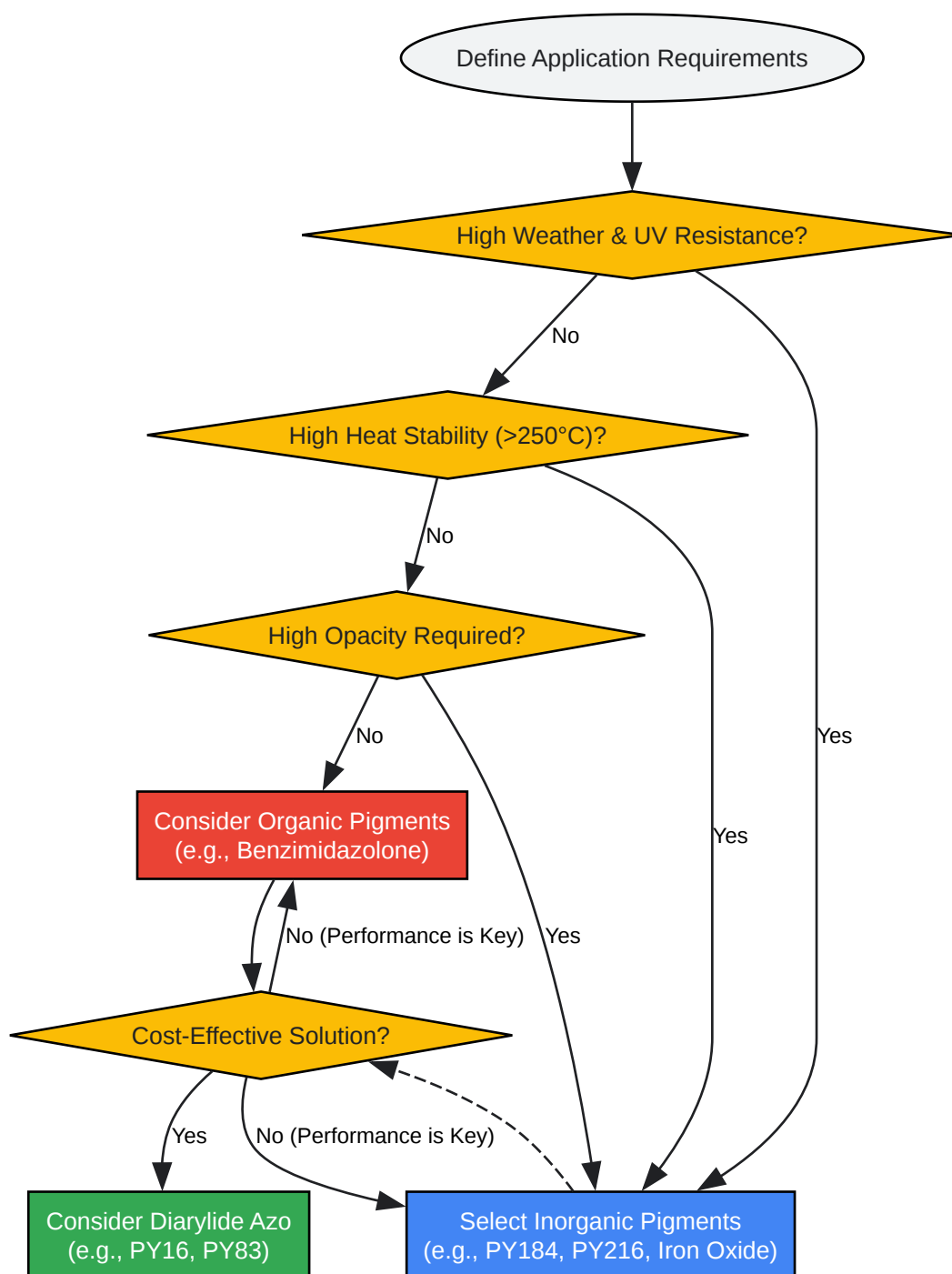
Visualized Workflows and Logic

The following diagrams illustrate the experimental workflow for weather resistance testing and the logical process for selecting a suitable yellow pigment.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for assessing the weather resistance of pigmented coatings.



[Click to download full resolution via product page](#)

Caption: Logic diagram for selecting a yellow pigment based on performance requirements.

Conclusion

Pigment Yellow 16 offers good performance for applications that do not require exceptional long-term exterior durability. It provides strong alkali resistance and moderate lightfastness and heat stability.[4] However, its tendency to migrate in certain plastics like PVC and its thermal degradation above 200°C can be limiting factors.[2][4]

For high-performance exterior coatings demanding excellent weather and heat resistance, inorganic pigments such as Bismuth Vanadate (PY184), complex inorganic color pigments like PY216, and various iron oxides or zinc ferrites are superior alternatives.[9][10][11][15] High-performance organic pigments like Benzimidazolone Yellows (PY154) also offer a significant upgrade in durability over standard diarylide pigments, though they may not match the opacity of their inorganic counterparts.[9][16] The final selection of a pigment should be based on a thorough evaluation of its performance properties against the specific requirements of the coating application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pigment Yellow 16 - Wikipedia [en.wikipedia.org]
- 2. Diarylide pigment - Wikipedia [en.wikipedia.org]
- 3. naturalpigments.com [naturalpigments.com]
- 4. C.I. Pigment Yellow 16 [chembk.com]
- 5. dmg-manual-live.s3.ap-south-1.amazonaws.com [dmg-manual-live.s3.ap-south-1.amazonaws.com]
- 6. sdc.org.uk [sdc.org.uk]
- 7. hengyitek.com [hengyitek.com]
- 8. jacksonsart.com [jacksonsart.com]
- 9. pigments.com [pigments.com]
- 10. pcimag.com [pcimag.com]
- 11. Colortherm Yellow Heat Stability [lanxess.com]

- 12. naturalpigments.ca [naturalpigments.ca]
- 13. fp-pigments.com [fp-pigments.com]
- 14. ulprospector.com [ulprospector.com]
- 15. specialchem.com [specialchem.com]
- 16. shepherdcolor.com [shepherdcolor.com]
- To cite this document: BenchChem. [A Comparative Guide to the Weather Resistance of Coatings Containing Pigment Yellow 16]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584600#assessing-the-weather-resistance-of-coatings-containing-pigment-yellow-16>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com